

# In-Depth Technical Guide: 2-(2-Bromo-5-methoxyphenyl)acetonitrile

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## Compound of Interest

Compound Name:	2-(2-Bromo-5-methoxyphenyl)acetonitrile
Cat. No.:	B1330944

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CAS Number: 27387-23-1

This technical guide provides a comprehensive overview of **2-(2-Bromo-5-methoxyphenyl)acetonitrile**, a key chemical intermediate. The information is tailored for researchers, scientists, and professionals involved in drug development and organic synthesis.

## Chemical and Physical Properties

**2-(2-Bromo-5-methoxyphenyl)acetonitrile** is a solid organic compound.<sup>[1]</sup> Key quantitative data for this compound are summarized in the table below.

Property	Value	Source(s)
CAS Number	27387-23-1	[2][3]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> BrNO	[1][2]
Molecular Weight	226.07 g/mol	[2]
Appearance	Solid	[1]
Purity	95% - 98%	[1]
Storage Temperature	Room Temperature	

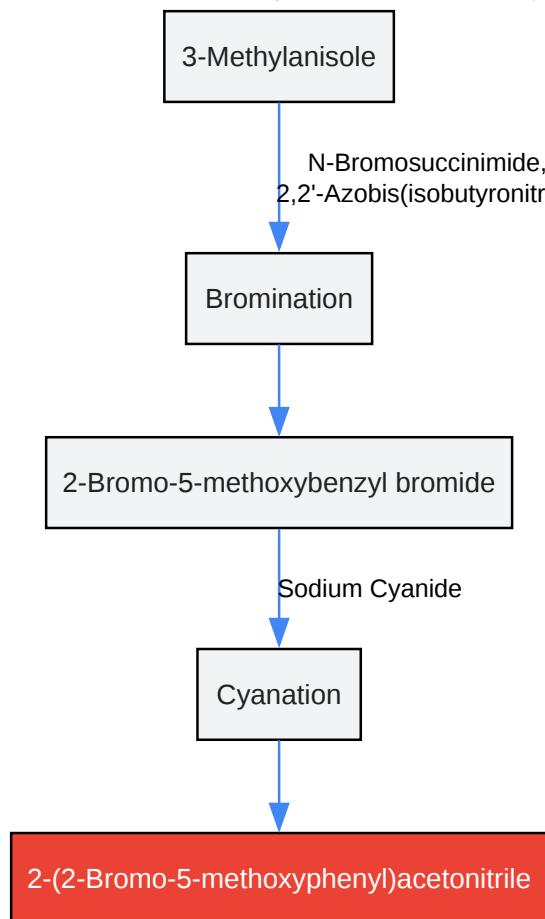
## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(2-Bromo-5-methoxyphenyl)acetonitrile** is not readily available in the public domain, a plausible synthetic route can be proposed based on established chemical transformations. This involves the preparation of the precursor, 2-bromo-5-methoxybenzyl bromide, followed by a cyanation reaction.

## Proposed Synthetic Workflow

The logical flow for the synthesis of **2-(2-Bromo-5-methoxyphenyl)acetonitrile** can be visualized as a two-step process starting from 3-methylanisole.

## Proposed Synthetic Workflow for 2-(2-Bromo-5-methoxyphenyl)acetonitrile

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Caption: A proposed two-step synthesis of the target compound.

## Experimental Protocol: Synthesis of 2-Bromo-5-methoxybenzyl bromide (Precursor)

This protocol is adapted from a patented process for the synthesis of the key precursor.<sup>[4]</sup>

Materials:

- 3-Methylanisole
- N-Bromosuccinimide (NBS)
- 2,2'-Azobis(isobutyronitrile) (AIBN)
- Cyclohexane
- Tetrahydrofuran (THF)
- Water
- Ethyl acetate
- 5% Sodium thiosulfate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Heptane

**Procedure:**

- A suspension of 3-methylanisole, N-bromosuccinimide, and 2,2'-azobis(isobutyronitrile) in cyclohexane is heated to boiling for 15 minutes in an oil bath.
- The reaction mixture is cooled to room temperature.
- N-Bromosuccinimide, tetrahydrofuran, and water are added, and the solution is stirred at 35°C for 1 hour.
- Ethyl acetate and water are added to the reaction mixture.
- The organic layer is separated and washed successively with 5% sodium thiosulfate solution, water, and saturated sodium chloride solution.
- The organic layer is dried over anhydrous magnesium sulfate and then concentrated under reduced pressure.

- The resulting oily residue is dissolved in heptane and cooled on ice for 2 hours.
- The precipitated crystals of 2-bromo-5-methoxybenzyl bromide are collected by filtration, washed with heptane, and dried under vacuum.

## Experimental Protocol: Cyanation of 2-Bromo-5-methoxybenzyl bromide

This is a general protocol for the cyanation of benzyl halides and would need to be optimized for this specific substrate.

### Materials:

- 2-Bromo-5-methoxybenzyl bromide
- Sodium cyanide (NaCN)
- Dimethyl sulfoxide (DMSO) or other suitable polar aprotic solvent
- Water
- Ethyl acetate

### Procedure:

- 2-Bromo-5-methoxybenzyl bromide is dissolved in a suitable polar aprotic solvent such as DMSO.
- Sodium cyanide is added to the solution, and the mixture is stirred at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the mixture is poured into water and extracted with ethyl acetate.
- The combined organic layers are washed with water and brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.

- The crude product, **2-(2-Bromo-5-methoxyphenyl)acetonitrile**, can be purified by column chromatography on silica gel.

## Applications in Drug Development and Medicinal Chemistry

While specific applications of **2-(2-Bromo-5-methoxyphenyl)acetonitrile** in the synthesis of known pharmaceutical drugs are not extensively documented, its structural motifs are of interest in medicinal chemistry. Phenylacetonitrile derivatives are known to possess a range of biological activities and serve as important intermediates in the synthesis of various therapeutic agents.[\[5\]](#)

The presence of a bromo-substituent on the phenyl ring opens up possibilities for further molecular elaboration through cross-coupling reactions, which are powerful tools in drug discovery for creating carbon-carbon and carbon-heteroatom bonds.

## Signaling Pathways and Biological Activity

Currently, there is no publicly available data detailing the specific interaction of **2-(2-Bromo-5-methoxyphenyl)acetonitrile** with any biological signaling pathways or its specific biological activities. However, substituted phenylacetonitriles, in general, have been investigated for a variety of biological effects. For instance, some derivatives have been explored as pro-pesticides.[\[5\]](#) The biological profile of this particular compound remains an area for future research.

## Safety Information

Based on available safety data for this compound, it is classified as harmful and an irritant.[\[3\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[3\]](#)
- H315: Causes skin irritation.[\[3\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)

- H335: May cause respiratory irritation.[3]

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), should be strictly followed when handling this chemical. Work should be conducted in a well-ventilated fume hood.

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## References

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